

An In-Depth Technical Guide to the Molecular Target of BRN3OMe

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular target of the compound **BRN3OMe**, identified as methyl 3-azido-2,3-dideoxy- β -D-ribo-hexopyranoside. The primary molecular target of **BRN3OMe** is Human Immunodeficiency Virus Type 1 (HIV-1) Reverse Transcriptase (RT), a critical enzyme for viral replication. This document details the inhibitory mechanism, presents available quantitative data from computational studies, and outlines the experimental protocols for assessing the activity of compounds like **BRN3OMe** against HIV-1 RT.

Introduction to BRN3OMe and its Molecular Target

BRN3OMe is the shorthand designation for the synthetic O-glycoside, methyl 3-azido-2,3-dideoxy-β-D-ribo-hexopyranoside. Research has identified this compound as a potential inhibitor of HIV-1 Reverse Transcriptase (RT). HIV-1 RT is a key enzyme in the life cycle of the human immunodeficiency virus, responsible for converting the viral RNA genome into double-stranded DNA, which is then integrated into the host cell's genome. By targeting this enzyme, inhibitors can effectively block viral replication, making HIV-1 RT a well-established and critical target for antiretroviral therapy.

Computational studies, specifically molecular docking, have suggested that **BRN3OMe** exhibits a high interaction with the active site of HIV-1 RT, indicating its potential as an effective



inhibitor[1][2][3].

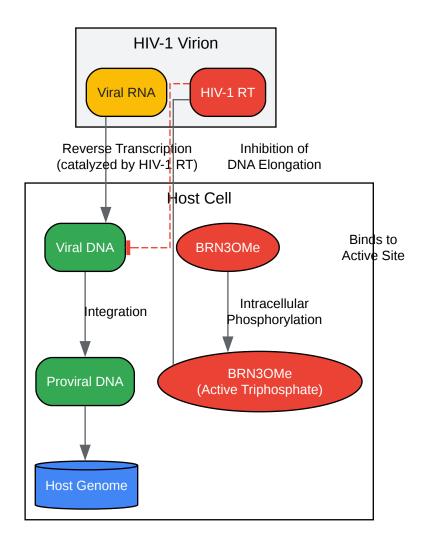
Chemical Information:

Identifier	Value
Compound Name	BRN3OMe
Systematic Name	methyl 3-azido-2,3-dideoxy-β-D-ribo- hexopyranoside
CAS Number	188349-22-6
Molecular Formula	C7H13N3O4
Molecular Weight	203.20 g/mol

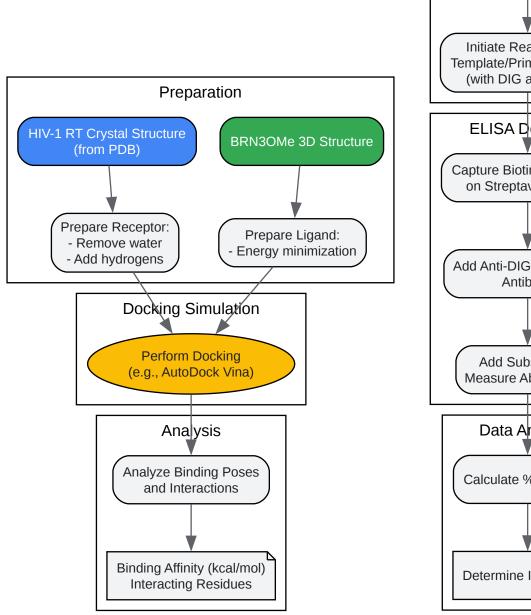
Putative Mechanism of Action and Signaling Pathway

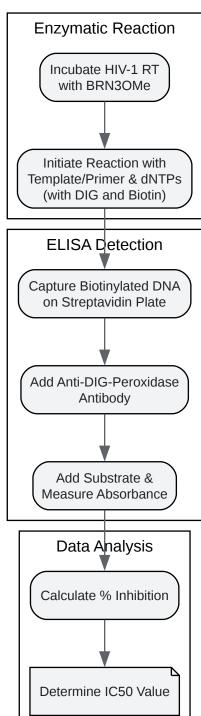
BRN3OMe is hypothesized to function as a nucleoside reverse transcriptase inhibitor (NRTI). NRTIs are analogs of natural deoxynucleotides. After intracellular phosphorylation to their active triphosphate form, they are incorporated into the growing viral DNA chain by HIV-1 RT. The presence of the azido group at the 3' position of the ribose sugar in **BRN3OMe**, similar to the well-known NRTI zidovudine (AZT), would likely lead to chain termination. Once incorporated, the absence of a 3'-hydroxyl group prevents the formation of the next phosphodiester bond, thus halting DNA synthesis.











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References

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